

solubility and stability of 1-Aminopiperidine

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Compound of Interest

Compound Name: 1-Aminopiperidine

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An In-depth Technical Guide on the Solubility and Stability of **1-Aminopiperidine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Aminopiperidine is a versatile heterocyclic building block crucial in the development of novel pharmaceuticals and specialty chemicals. Its utility is, in part, governed by its physicochemical properties, particularly its solubility and stability, which influence reaction conditions, formulation, and storage. This technical guide provides a comprehensive overview of the known characteristics of **1-aminopiperidine** and presents detailed experimental protocols for the systematic evaluation of its solubility in a range of common organic solvents and its stability under various stress conditions. The methodologies described herein are designed to provide researchers and drug development professionals with a robust framework for generating the critical data necessary for informed decision-making in their research and development endeavors.

Physicochemical Properties of 1-Aminopiperidine

1-Aminopiperidine is a colorless to slightly yellow liquid at room temperature.^[1] A summary of its key physicochemical properties is presented in Table 1. While general statements in the literature suggest its utility in enhancing the solubility of other compounds and its general stability, specific quantitative data on its solubility in various solvents and its degradation kinetics under different stress conditions are not readily available.^[1] The subsequent sections of this guide provide detailed protocols to experimentally determine these crucial parameters.

Table 1: Physicochemical Properties of **1-Aminopiperidine**

Property	Value	Reference
Molecular Formula	C ₅ H ₁₂ N ₂	[1] [2]
Molecular Weight	100.16 g/mol	[2]
Appearance	Colorless to slightly yellow clear liquid	[1]
Boiling Point	146 °C at 730 mmHg	[3] [4]
Density	0.928 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.475	
Storage Conditions	2 - 8 °C	[1]

Solubility of **1-Aminopiperidine**

The solubility of **1-aminopiperidine** in various solvents is a critical parameter for its application in synthesis and formulation. While quantitative data is sparse in the public domain, its structure, featuring a polar amine group and a non-polar aliphatic ring, suggests it would be miscible with a range of organic solvents. Table 2 provides a template for the systematic determination of its solubility.

Table 2: Solubility of **1-Aminopiperidine** in Various Solvents at 25 °C

Solvent	Dielectric Constant (at 20 °C)	Polarity	Solubility (g/100 mL)
Water	80.1	Polar Protic	Not available in literature
Methanol	32.7	Polar Protic	Not available in literature
Ethanol	24.5	Polar Protic	Not available in literature
Isopropanol	19.9	Polar Protic	Not available in literature
Acetone	20.7	Polar Aprotic	Not available in literature
Acetonitrile	37.5	Polar Aprotic	Not available in literature
Dimethylformamide (DMF)	36.7	Polar Aprotic	Not available in literature
Dimethyl Sulfoxide (DMSO)	46.7	Polar Aprotic	Not available in literature
Toluene	2.38	Non-polar	Not available in literature
Hexane	1.88	Non-polar	Not available in literature

Experimental Protocol for Solubility Determination

The following protocol outlines a robust method for the quantitative determination of **1-aminopiperidine** solubility in various solvents using High-Performance Liquid Chromatography (HPLC).

Objective: To determine the concentration of a saturated solution of **1-aminopiperidine** in a given solvent at a specified temperature.

Materials:

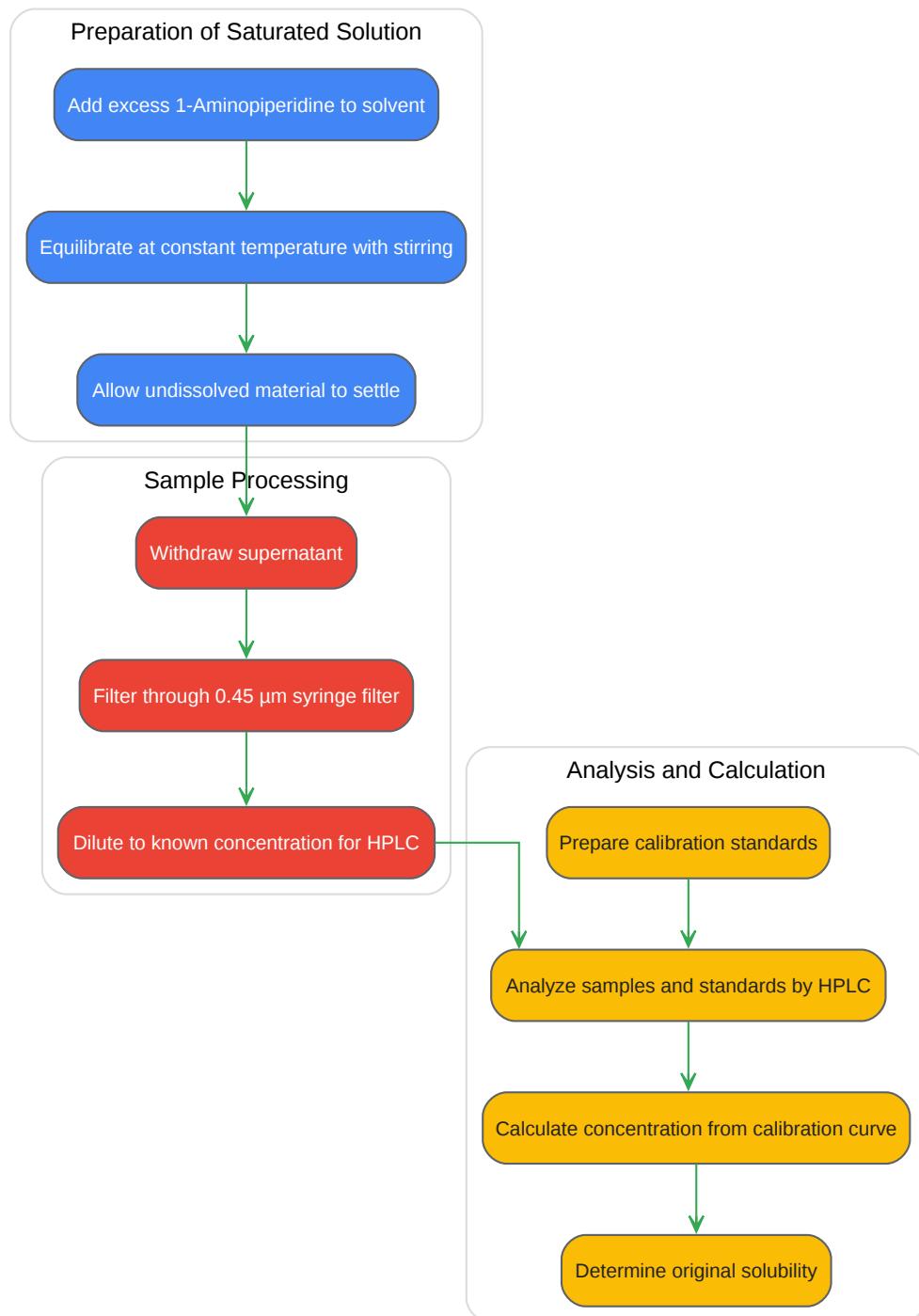
- **1-Aminopiperidine** ($\geq 98\%$ purity)
- Selected solvents (HPLC grade)
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm , solvent-compatible)
- HPLC system with a suitable detector (e.g., UV-Vis or Charged Aerosol Detector)
- Analytical column (e.g., C18 reversed-phase)
- Magnetic stirrer and stir bars
- Thermostatically controlled shaker or water bath

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **1-aminopiperidine** to a known volume of the selected solvent in a sealed vial containing a magnetic stir bar.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Stir the mixture vigorously for a sufficient time to reach equilibrium (e.g., 24-48 hours). Ensure that excess solid/liquid **1-aminopiperidine** remains to confirm saturation.
- Sample Preparation:
 - After equilibration, allow the solution to stand undisturbed at the set temperature for at least 2 hours to allow undissolved material to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.

- Filter the supernatant through a 0.45 µm syringe filter to remove any remaining undissolved particles.
- Accurately dilute the filtered, saturated solution with a suitable diluent to a concentration within the linear range of the HPLC calibration curve.
- HPLC Analysis:
 - Develop and validate an HPLC method for the quantification of **1-aminopiperidine**.
 - Prepare a series of calibration standards of **1-aminopiperidine** in the same diluent used for the sample.
 - Inject the calibration standards and the diluted sample solution into the HPLC system.
 - Record the peak areas from the chromatograms.
- Calculation of Solubility:
 - Construct a calibration curve by plotting the peak area versus the concentration of the standards.
 - Determine the concentration of **1-aminopiperidine** in the diluted sample solution from the calibration curve.
 - Calculate the original concentration in the saturated solution by applying the dilution factor.
 - Express the solubility in appropriate units (e.g., g/100 mL or mg/mL).

Workflow for Solubility Determination

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Caption: Workflow for determining the solubility of **1-aminopiperidine**.

Stability of 1-Aminopiperidine

The stability of **1-aminopiperidine** is a critical factor for its handling, storage, and application. Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the molecule.

Table 3: Forced Degradation Study Conditions for **1-Aminopiperidine**

Stress Condition	Proposed Conditions	Potential Degradants
Acidic Hydrolysis	0.1 M HCl at 60 °C for up to 14 days	Not available in literature
Basic Hydrolysis	0.1 M NaOH at 60 °C for up to 14 days	Not available in literature
Oxidative	3% H ₂ O ₂ at room temperature for up to 14 days	Not available in literature
Thermal	80 °C for up to 14 days	Not available in literature
Photolytic	Exposure to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter	Not available in literature

Experimental Protocol for Forced Degradation Studies

This protocol is designed to assess the stability of **1-aminopiperidine** under various stress conditions as recommended by the International Council for Harmonisation (ICH) guidelines.^[5]

Objective: To identify the degradation pathways and assess the intrinsic stability of **1-aminopiperidine**.

Materials:

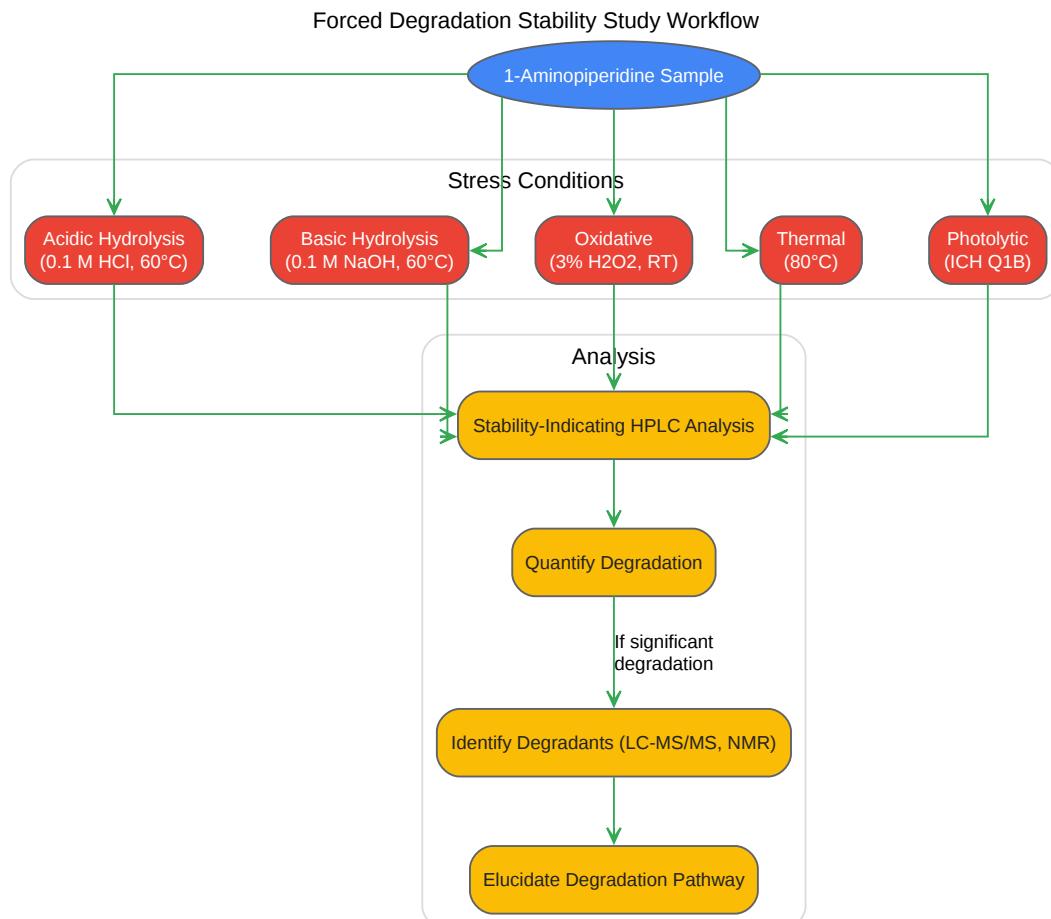
- **1-Aminopiperidine** ($\geq 98\%$ purity)

- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC grade solvents for analysis
- pH meter
- Thermostatically controlled oven
- Photostability chamber
- Validated stability-indicating HPLC method

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **1-aminopiperidine** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration.
- Acidic Hydrolysis:
 - Dilute the stock solution with 0.1 M HCl to a final concentration.
 - Incubate the solution at 60 °C.
 - Withdraw aliquots at specified time points (e.g., 0, 2, 4, 8, 24, 48 hours, and up to 14 days).
 - Neutralize the aliquots before HPLC analysis.
- Basic Hydrolysis:
 - Dilute the stock solution with 0.1 M NaOH to a final concentration.
 - Incubate the solution at 60 °C.
 - Withdraw aliquots at specified time points.

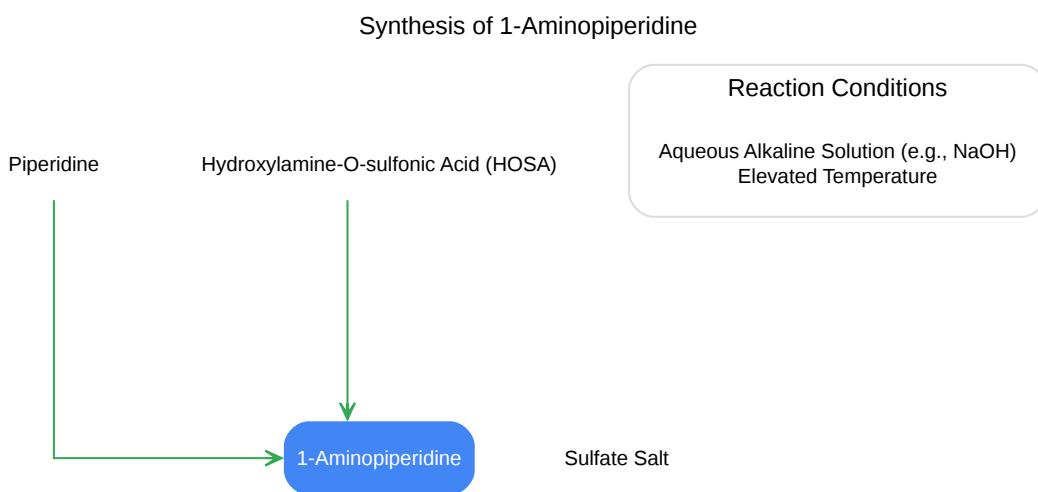
- Neutralize the aliquots before HPLC analysis.
- Oxidative Degradation:
 - Dilute the stock solution with 3% H₂O₂ to a final concentration.
 - Store the solution at room temperature, protected from light.
 - Withdraw aliquots at specified time points.
- Thermal Degradation:
 - Place a sample of neat **1-aminopiperidine** in a thermostatically controlled oven at 80 °C.
 - At specified time points, dissolve a portion of the stressed sample in a suitable solvent for HPLC analysis.
- Photolytic Degradation:
 - Expose a solution of **1-aminopiperidine** to light in a photostability chamber according to ICH Q1B guidelines.
 - Simultaneously, keep a control sample in the dark under the same temperature conditions.
 - Analyze the samples after the specified exposure.
- Analysis:
 - Analyze all samples using a validated stability-indicating HPLC method that can separate the parent compound from any degradation products.
 - Determine the percentage of degradation for each condition.
 - If significant degradation is observed, further studies can be conducted to identify the structure of the degradation products using techniques such as LC-MS/MS and NMR.

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Caption: Workflow for a comprehensive forced degradation study of **1-aminopiperidine**.

Synthesis of 1-Aminopiperidine

1-Aminopiperidine can be synthesized by the reaction of piperidine with hydroxylamine-O-sulfonic acid (HOSA) in an aqueous alkaline solution.^{[6][7]} The reaction proceeds via nucleophilic substitution, where the piperidine nitrogen attacks the nitrogen of HOSA, displacing the sulfate group.



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Caption: Reaction scheme for the synthesis of **1-aminopiperidine**.

Conclusion

This technical guide has summarized the available information on the physicochemical properties of **1-aminopiperidine** and highlighted the current gap in quantitative solubility and stability data. The detailed experimental protocols provided herein offer a clear and robust framework for researchers to systematically determine these crucial parameters. The generation of this data will be invaluable for the effective application of **1-aminopiperidine** in

drug discovery, process development, and formulation science, enabling its full potential as a key synthetic building block to be realized.

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